

Commercial suppliers of high-purity 22-Dehydroclerosterol for research

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Compound of Interest

Compound Name: 22-Dehydroclerosterol

Cat. No.: B198988

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High-Purity 22-Dehydroclerosterol: A Guide for Researchers

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[City, State] – [Date] – For researchers and professionals in drug development, access to high-purity research compounds is paramount. **22-Dehydroclerosterol**, a naturally occurring sterol, is now available from several commercial suppliers for research purposes. This document provides detailed application notes, experimental protocols, and insights into its biological significance, particularly its role as a biosynthetic intermediate and its potential as an antimicrobial agent.

Commercial Availability of High-Purity 22-Dehydroclerosterol

High-purity **22-Dehydroclerosterol** (CAS No. 26315-07-1) is available from a number of reputable suppliers catering to the research community.^{[1][2][3][4][5][6][7][8]} Researchers can obtain this compound in various quantities to suit their experimental needs. It is crucial to handle the compound as per the safety data sheet provided by the supplier and store it under appropriate conditions to maintain its stability and purity.

Below is a summary of key information for procuring **22-Dehydroclerosterol**:

Supplier	CAS Number	Purity	Available Quantities
BioCrick	26315-07-1	High	Custom
TargetMol	26315-07-1	>98%	mg to g
United States Biological	26315-07-1	≥98%	Custom
AK Scientific	26315-07-1	95%	mg to g
A2B Chem	26315-07-1	N/A	Custom
Chemdiv	26315-07-1	N/A	Custom
Real-Gene Labs	26315-07-1	>98%	5mg and up
Echemi	26315-07-1	N/A	Custom
Guidechem	26315-07-1	98%	Custom

Note: "N/A" indicates that the purity or specific quantities were not explicitly stated in the search results but can be obtained from the supplier. For research applications, a purity of ≥95% is generally recommended.

Biological Significance and Research Applications

22-Dehydroclerosterol is a significant intermediate in the biosynthesis of ecdysteroids in plants and insects. Ecdysteroids are a class of steroid hormones that play a critical role in the molting and metamorphosis of arthropods.^{[9][10][11][12][13]} In plants, these compounds are thought to provide defense against insect herbivores. The biosynthetic pathway originates from cholesterol and proceeds through a series of enzymatic modifications to produce various ecdysteroids.

One of the key applications of **22-Dehydroclerosterol** in research is the investigation of its antibacterial properties.^[14] Studies have indicated its activity against various bacterial strains. This opens up avenues for the development of novel antimicrobial agents.

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) of 22-Dehydroclerosterol

This protocol outlines the broth microdilution method to determine the minimum concentration of **22-Dehydroclerosterol** required to inhibit the growth of a specific bacterium.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Materials:

- High-purity **22-Dehydroclerosterol**
- Bacterial strain of interest (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Mueller-Hinton Broth (MHB) or other suitable bacterial growth medium
- Dimethyl sulfoxide (DMSO) for dissolving the compound
- Sterile 96-well microtiter plates
- Spectrophotometer (for measuring optical density at 600 nm)
- Incubator

Procedure:

- Preparation of **22-Dehydroclerosterol** Stock Solution:
 - Dissolve a known weight of **22-Dehydroclerosterol** in DMSO to prepare a high-concentration stock solution (e.g., 10 mg/mL).
 - Further dilute this stock solution in MHB to create a working stock solution at twice the highest concentration to be tested.
- Preparation of Bacterial Inoculum:
 - Culture the bacterial strain overnight in MHB at 37°C.

- Dilute the overnight culture in fresh MHB to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL. This can be standardized by measuring the optical density at 600 nm (OD600) to a value of ~0.08-0.1.
- Serial Dilution in Microtiter Plate:
 - Add 100 μ L of sterile MHB to wells 2 through 12 of a 96-well plate.
 - Add 200 μ L of the working stock solution of **22-Dehydroclerosterol** to well 1.
 - Perform a 2-fold serial dilution by transferring 100 μ L from well 1 to well 2, mixing, then transferring 100 μ L from well 2 to well 3, and so on, up to well 10. Discard 100 μ L from well 10.
 - Well 11 will serve as the growth control (containing MHB and inoculum but no compound).
 - Well 12 will serve as the sterility control (containing only MHB).
- Inoculation:
 - Add 100 μ L of the prepared bacterial inoculum to wells 1 through 11. The final volume in each well will be 200 μ L.
- Incubation:
 - Cover the plate and incubate at 37°C for 18-24 hours.
- Determination of MIC:
 - After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of **22-Dehydroclerosterol** at which no visible growth is observed.
 - Optionally, the OD600 of each well can be measured using a microplate reader to quantify bacterial growth.

Signaling and Biosynthetic Pathways

22-Dehydroclerosterol is an intermediate in the intricate biosynthetic pathway of ecdysteroids. The pathway begins with cholesterol and involves a series of enzymatic reactions, including dehydrogenation, hydroxylation, and oxidation, to produce the active hormone, 20-hydroxyecdysone, and other related compounds.

Below is a simplified diagram illustrating the initial steps of the ecdysteroid biosynthesis pathway, highlighting the position of clerosterol and its conversion to **22-Dehydroclerosterol**.

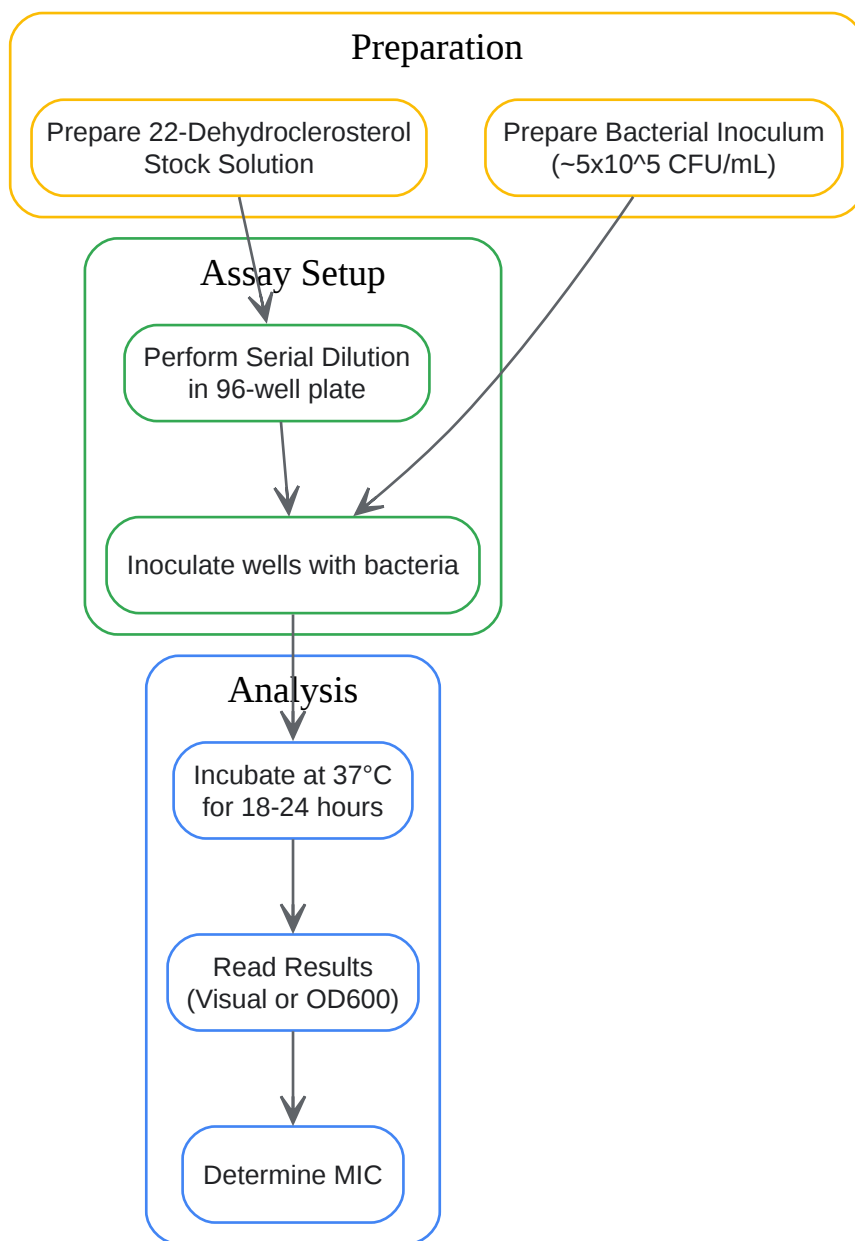


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Early steps in the Ecdysteroid Biosynthesis Pathway.

This workflow provides a visual representation for researchers studying the enzymes and intermediates involved in sterol metabolism in plants and insects.

The following diagram illustrates the experimental workflow for determining the Minimum Inhibitory Concentration (MIC) of **22-Dehydroclerosterol**.



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*Workflow for MIC Determination of **22-Dehydroclerosterol**.*

This guide serves as a starting point for researchers interested in the commercial procurement and application of high-purity **22-Dehydroclerosterol**. For specific research applications, further optimization of protocols may be necessary.

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